

Essential Safety and Operational Guide for Handling Bmy 42393

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Compound of Interest

Compound Name: Bmy 42393

Cat. No.: B1667329

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for the handling of **Bmy 42393**, a potent, orally active prostacyclin partial agonist. The following procedural guidance is designed to ensure the safe handling, use, and disposal of this compound in a laboratory setting, thereby building a foundation of trust and safety in your research endeavors.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Bmy 42393** is provided below. This information is crucial for safe handling and storage.

| Property | Value | Reference |
|-------------------|---|---|
| IUPAC Name | 2-(3-(2-(4,5-diphenyl-1,3-oxazol-2-yl)ethyl)phenoxy)acetic acid | [1] |
| Molecular Formula | C ₂₅ H ₂₁ NO ₄ | [2][3] |
| Molecular Weight | 399.44 g/mol | [2][4] |
| CAS Number | 136451-58-6 | |
| Physical Form | Solid powder (assumed) | General knowledge for similar compounds |
| Boiling Point | 579.9 ± 50.0 °C (Predicted) | |
| Density | 1.230 ± 0.06 g/cm ³ (Predicted) | |
| pKa | 3.18 ± 0.10 (Predicted) | |

Personal Protective Equipment (PPE)

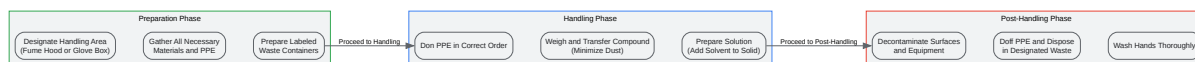
Due to its potent biological activity, strict adherence to PPE protocols is mandatory when handling **Bmy 42393**. The following table outlines the required PPE.

| PPE Category | Specification | Rationale |
|------------------------|---|--|
| Hand Protection | Double-gloving with nitrile gloves (minimum 5 mil thickness). | Protects against skin contact and absorption. Double-gloving provides an extra layer of safety in case of a breach in the outer glove. |
| Eye & Face Protection | Safety glasses with side shields and a face shield. | Prevents eye contact with airborne particles or splashes. |
| Respiratory Protection | A NIOSH-approved N95 or higher-rated respirator. | Protects against inhalation of the powdered compound, which can cause systemic effects. |
| Body Protection | A dedicated, disposable lab coat or coveralls. | Prevents contamination of personal clothing. |
| Foot Protection | Closed-toe shoes and disposable shoe covers. | Protects against spills and contamination of personal footwear. |

Operational Plan for Handling

A systematic workflow is essential for minimizing exposure and ensuring safety during the handling of potent compounds like **Bmy 42393**.

Workflow for Safe Handling of **Bmy 42393**



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Caption: Workflow for the safe handling of potent pharmaceutical compounds.

Experimental Protocols

General Protocol for Preparation of a Stock Solution

- **Preparation:** Designate a well-ventilated chemical fume hood for the procedure. Ensure the work surface is clean and decontaminated. Prepare all necessary materials, including the **Bmy 42393** powder, appropriate solvent (e.g., DMSO), volumetric flasks, and pipettes.
- **Donning PPE:** Put on all required personal protective equipment as outlined in the PPE table.
- **Weighing:** Carefully weigh the desired amount of **Bmy 42393** powder using an analytical balance within the fume hood. Use a weigh boat or paper to avoid contamination of the balance.
- **Transfer:** Gently transfer the weighed powder into a volumetric flask.
- **Dissolving:** Add a small amount of the solvent to the flask and gently swirl to dissolve the powder. Once dissolved, add the solvent to the final volume mark.
- **Labeling and Storage:** Clearly label the stock solution with the compound name, concentration, solvent, date, and your initials. Store the solution under the recommended conditions, typically protected from light and at a low temperature.
- **Decontamination and Waste Disposal:** Decontaminate all surfaces and equipment used. Dispose of all contaminated materials, including gloves, weigh boats, and pipette tips, in the designated hazardous waste container.

Signaling Pathway

Bmy 42393 is a prostacyclin partial agonist. It stimulates platelet adenylyl cyclase activity, leading to an elevation of cAMP levels. This increase in cAMP activates cAMP-dependent protein kinase, which ultimately inhibits platelet aggregation.

Simplified Signaling Pathway of **Bmy 42393**



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Caption: Simplified signaling pathway of **Bmy 42393** as a prostacyclin agonist.

Disposal Plan

Proper disposal of **Bmy 42393** and any contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Segregation and Disposal

| Waste Type | Container | Disposal Procedure |
|--------------|--|---|
| Solid Waste | Labeled, sealed, and puncture-resistant container for hazardous chemical waste. | Collect all contaminated solids (e.g., gloves, weigh paper, pipette tips). The container should be clearly labeled as "Hazardous Waste" with the chemical name. |
| Liquid Waste | Labeled, sealed, and chemically compatible container for hazardous liquid waste. | Collect all unused solutions and solvent rinses. Do not mix with incompatible waste streams. |
| Sharps Waste | Labeled, puncture-proof sharps container. | Dispose of any contaminated needles or other sharps in a designated sharps container. |

General Disposal Guidelines

- Never dispose of **Bmy 42393** down the drain or in the regular trash.

- All waste must be disposed of through your institution's hazardous waste management program.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Maintain a log of all waste generated and disposed of.

By adhering to these safety and logistical guidelines, you can ensure a safe and productive research environment when working with **Bmy 42393**. Always consult your institution's safety officer for specific guidance and protocols.

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References

- 1. 2-[3-[2-(4,5-Diphenyl-2-oxazolyl) ethyl] phenoxy] acetic acid (BMY 42393): a new, structurally-novel prostacyclin partial agonist: 1). Inhibition of platelet aggregation and mechanism of action - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Bmy 42393 | C₂₅H₂₁NO₄ | CID 131961 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 化合物 BMY-42393 | 136451-58-6 [m.chemicalbook.com]
- 4. medchemexpress.com [medchemexpress.com]
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